Momelotinib cost-effectiveness analysis JAK inhibitors

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Compound Focus: **Momelotinib**

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Summary of **Momelotinib** Cost-Effectiveness Analyses

Analysis Setting / Population	Comparator	Key Economic Findings	Clinical Basis & Notes
Canada (JAK-inhibitor naive & experienced patients with anemia) [1] [2]	Ruxolitinib or Best Available Therapy (BAT)	**Cost-saving**: CAD $82,551 less in total costs. **More effective**: 0.058 incremental LYs; 0.043 incremental QALYs.	Patients spent more time in the **transfusion-independent (TI)** state (1.36 LYs vs. 1.15). Model based on SIMPLIFY-1 & SIMPLIFY-2 trials [1].
Canada (JAK-inhibitor naive patients) [3]	Ruxolitinib	**More costly, more effective**: ICER of **$245,628 per QALY** vs. ruxolitinib.	A price reduction of ~27% was needed for momelotinib to be cost-effective at a $50,000 per QALY threshold [3].
Canada (JAK-inhibitor experienced patients) [3]	BAT	**More costly, more effective**: Incremental costs: $30,087; incremental QALYs: 0.092.	
United States (Projected cost	Ruxolitinib (in naive) or BAT (in	Projected **cost and time savings** vs. comparators,	Analysis based on reduced transfusion needs in the 24-

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burden analysis) [4]	experienced)	primarily in transfusion-dependent patients.	week SIMPLIFY-1 & SIMPLIFY-2 trials [4].

Key Clinical Trial Data and Methodologies

The economic models are primarily built on data from two pivotal Phase 3 clinical trials. The core outcomes and definitions used in these trials are crucial for interpreting the cost-effectiveness results.

- **SIMPLIFY-1 (NCT01969838)**: A double-blind trial in **JAK-inhibitor naive** patients, comparing **momelotinib** (200 mg once daily) to ruxolitinib (20 mg twice daily) [4].
- **SIMPLIFY-2 (NCT02101268)**: An open-label trial in **JAK-inhibitor experienced** patients (previously treated with ruxolitinib), comparing **momelotinib** (200 mg once daily) to BAT (which included ruxolitinib for 88.5% of patients) [4].

Defined Health States in Economic Models

The Markov models used in the analyses track patients through specific health states related to their transfusion needs, which are key drivers of costs and quality of life [3] [1]:

- **Transfusion Independent (TI)**: No red blood cell (RBC) transfusions and all hemoglobin levels ≥8 g/dL in the prior 12 weeks.
- **Transfusion Dependent (TD)**: ≥4 units of RBC transfused or a hemoglobin level <8 g/dL in the prior 8 weeks.
- **Transfusion Requiring (TR)**: Patients who do not meet the criteria for TI or TD.

Modeling Approach and Inputs

- **Model Structure**: A Markov cohort model with a lifetime horizon (e.g., 33 years) and 4-week cycles [3] [1].
- **Key Efficacy Inputs**: **Transition probabilities** between TI, TR, and TD health states were derived from patient-level data from the SIMPLIFY trials for the first 24 weeks, with long-term outcomes extrapolated [3].

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- **Utility Inputs**: Health-related quality of life (measured as utilities) was incorporated using EQ-5D-5L data collected in the clinical trials [3].

Momelotinib's Mechanism of Action

Momelotinib's distinctive cost-effectiveness profile, particularly in patients with anemia, is linked to its unique mechanism of action, which addresses a key unmet need in myelofibrosis treatment. The following diagram illustrates how it targets multiple pathways.
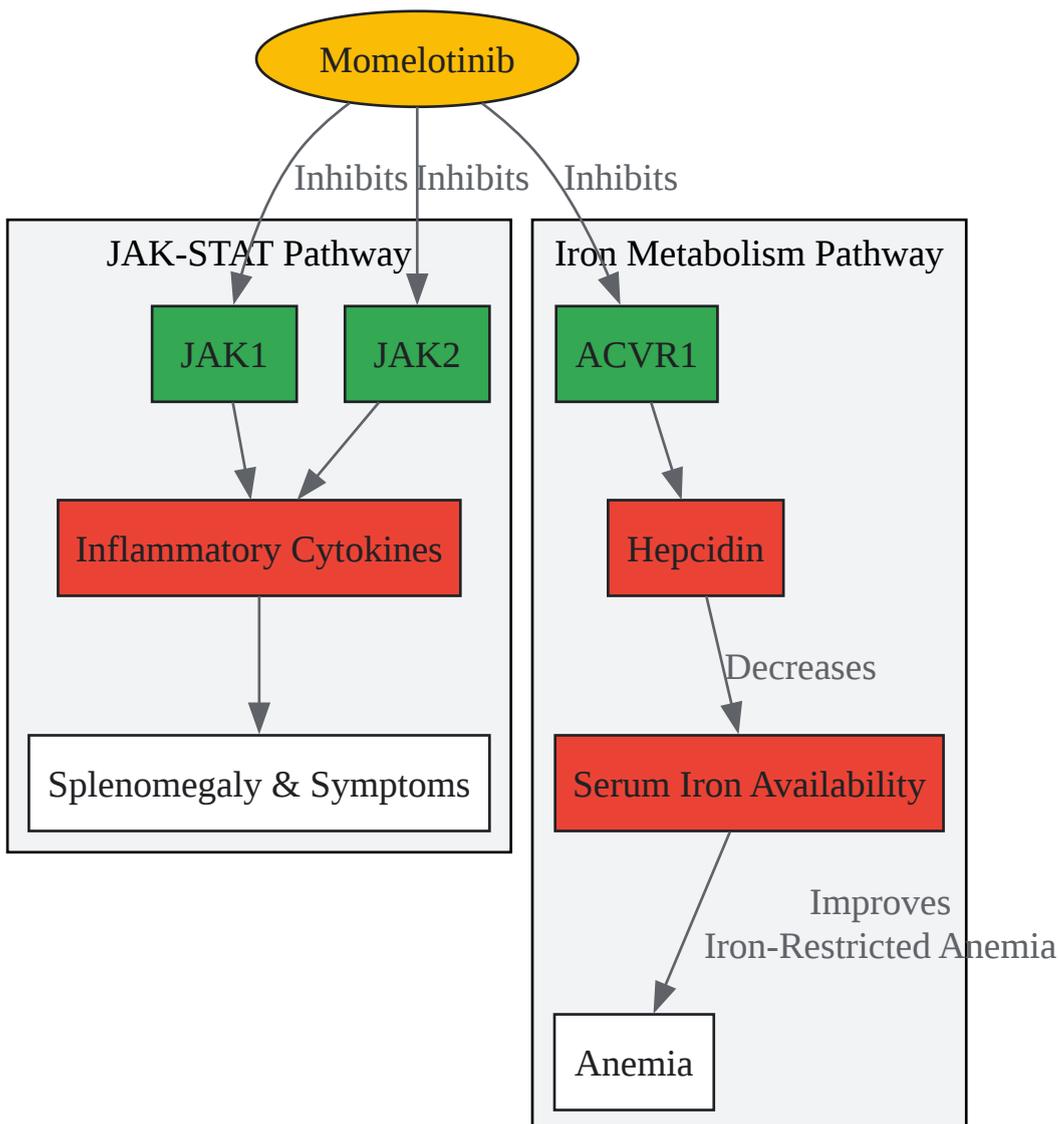
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As shown in the diagram, **momelotinib** has a dual mechanism:

- **JAK1/JAK2 Inhibition**: Like other JAK inhibitors, it targets the JAK-STAT pathway, reducing chronic inflammation and improving splenomegaly and constitutional symptoms [5].
- **ACVR1 Inhibition**: This unique action reduces hepcidin expression, a key regulator of iron metabolism. Lower hepcidin increases circulating iron availability, directly addressing the **iron-restricted anemia** common in myelofibrosis patients [4] [5]. This leads to higher transfusion independence rates, a major driver of cost savings and quality of life improvements in the economic models.

Gaps in Comparative Evidence and Future Research

The available information highlights several areas where comparative data is lacking, which is important for a full objective comparison.

- **Limited Direct Comparisons**: A significant gap is the **lack of comparative evidence between momelotinib and fedratinib**, another JAK inhibitor used in myelofibrosis [3].
- **Uncertainty in Long-Term Efficacy**: The long-term cost-effectiveness of **momelotinib** is uncertain due to a **lack of long-term comparative data**. A large portion of the estimated quality-adjusted life years in models are based on extrapolations beyond the trial period [3].
- **Call for Standardized Outcomes**: One analysis suggests that future trials should adopt a standardized core outcome set that includes patient-reported measures and anemia response metrics to better facilitate comparisons between different treatments [5].

I hope this structured overview provides a solid foundation for your comparative guide. The economic value of **momelotinib** appears most pronounced in myelofibrosis patients with anemia, primarily driven by its unique ability to reduce transfusion dependence.

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